

N,N-Dimethyl-2-chloropropylamine hydrochloride chemical structure

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Compound of Interest

Compound Name: *N,N-Dimethyl-2-chloropropylamine hydrochloride*

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An In-depth Technical Guide to **N,N-Dimethyl-2-chloropropylamine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N-Dimethyl-2-chloropropylamine hydrochloride (DMCPA-HCl) is a versatile and highly reactive organic compound that serves as a crucial intermediate in synthetic chemistry and drug discovery.^{[1][2]} Characterized by its tertiary amine and a reactive chloroalkyl chain, it is primarily utilized as an alkylating agent to introduce the 2-chloropropyl-dimethylammonium moiety into various nucleophiles.^[1] This technical guide provides a comprehensive overview of its chemical properties, structure, experimental protocols for its synthesis and analysis, and its significant applications in the pharmaceutical and agricultural industries.

Chemical and Physical Properties

N,N-Dimethyl-2-chloropropylamine hydrochloride is typically a white to off-white crystalline powder or chunky solid.^{[2][3][4]} It is highly soluble in polar solvents such as water and soluble in methanol and ethanol.^{[2][3]} The hydrochloride salt form enhances its stability and solubility, making it suitable for handling in various experimental procedures.^[1]

Property	Value	Source
CAS Number	4584-49-0	[2]
Molecular Formula	C ₅ H ₁₃ Cl ₂ N	[2] [3]
Molecular Weight	158.07 g/mol	[2]
Appearance	White to off-white powder/solid	[2] [3] [4]
Melting Point	187–190 °C	[2]
Boiling Point	Decomposes before boiling	[2]
Solubility in Water	Highly soluble (2000 mg/mL at 20°C)	[2] [5]
IUPAC Name	2-chloro-N,N-dimethylpropan-1-amine;hydrochloride	[1] [4]
SMILES	CC(CN(C)C)Cl.Cl	[1] [4]
InChI Key	OCWGRWAYARCRTQ-UHFFFAOYSA-N	[1]

Chemical Structure

The structure of **N,N-Dimethyl-2-chloropropylamine hydrochloride** features a propane backbone with a chlorine atom at the second position and a dimethylamino group at the first position. The nitrogen atom is protonated, forming a hydrochloride salt.

Caption: Chemical Structure of **N,N-Dimethyl-2-chloropropylamine Hydrochloride**.

Experimental Protocols

Synthesis of N,N-Dimethyl-2-chloropropylamine Hydrochloride

A common method for synthesizing **N,N-Dimethyl-2-chloropropylamine hydrochloride** involves the reaction of a chloropropene solution with dimethylamine, followed by acidification.

[\[6\]](#)[\[7\]](#)

Materials:

- Chloropropene
- Toluene or Ethanol (solvent)
- Dimethylamine gas
- Titanium tetrachloride ($TiCl_4$) or Diatomaceous earth (catalyst)
- Hydrochloric acid or Hydrogen chloride gas
- Water

Procedure:[6][7]

- In a four-necked reaction flask, add 50.0g of chloropropene and 150g of toluene.
- Stir the mixture and add 0.5g of $TiCl_4$ as a catalyst.
- Introduce 33g of dimethylamine gas into the flask at 35°C.
- Maintain the reaction at 35°C for approximately 7 hours. Monitor the reaction progress using gas chromatography until the chloropropene content is $\leq 2\%$.
- Perform a reduced pressure distillation on the reaction product to recover the solvent and any unreacted chloropropene.
- Wash the remaining organic layer with 100g of water and separate the layers to remove the catalyst.
- Introduce hydrogen chloride gas or add hydrochloric acid to the organic layer until the pH reaches 2-3.
- Heat the mixture to 95-112°C and reflux with water for 8-10 hours.
- Cool the reaction mixture to room temperature.

- Filter the resulting solid and dry to obtain **N,N-Dimethyl-2-chloropropylamine hydrochloride**.

Analysis by Gas Chromatography

The analysis of **N,N-Dimethyl-2-chloropropylamine hydrochloride** formulations can be performed using gas chromatography.^[8]

Sample Preparation:

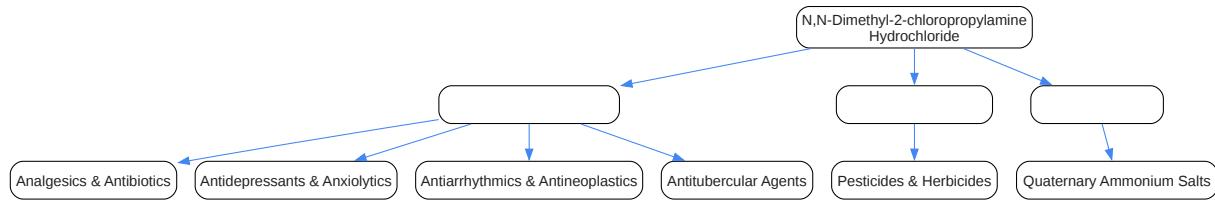
- Take a known amount of the aqueous solution containing **N,N-Dimethyl-2-chloropropylamine hydrochloride**.
- Neutralize the solution with a 1 N sodium hydroxide solution.
- Extract the free base (N,N-Dimethyl-2-chloropropylamine) with methylene chloride.
- The methylene chloride extract is then used for quantification.

Instrumentation:

- Gas Chromatograph with a suitable column and detector (e.g., Flame Ionization Detector - FID).
- The specific column, temperature program, and carrier gas flow rate should be optimized for the separation and detection of N,N-Dimethyl-2-chloropropylamine.

Applications in Drug Development and Research

N,N-Dimethyl-2-chloropropylamine hydrochloride is a key building block in the synthesis of a wide range of Active Pharmaceutical Ingredients (APIs) and other specialty chemicals.^{[1][9][10]} Its high reactivity makes it an essential intermediate for constructing complex molecular architectures.^[1]



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Caption: Key applications of **N,N-Dimethyl-2-chloropropylamine Hydrochloride**.

Key Pharmaceutical Applications:

- Analgesics and Antibiotics: It is used as an intermediate in the synthesis of pain relief medications and antibiotics.[1]
- Antidepressants and Anxiolytics: It serves as a precursor for drugs targeting mental health disorders.[1]
- Antiarrhythmics and Antineoplastics: The compound is involved in synthesizing drugs for heart rhythm disorders and cancer treatments.[1]
- Antitubercular Agents: It is used in the synthesis of lipophilic chalcone analogues that exhibit strong antitubercular properties.[9]

Other Applications:

- Agricultural Chemistry: It is a precursor for various pesticides and herbicides.[1]
- Organic Synthesis: It is used to synthesize quaternary ammonium salts, which have applications as phase-transfer catalysts and surfactants.[9]

Mechanism of Action and Biological Activity

The biological activity of **N,N-Dimethyl-2-chloropropylamine hydrochloride** is primarily attributed to its properties as an alkylating agent.[\[1\]](#)

- **DNA Interaction:** As a monofunctional nitrogen mustard-type chemical, it has been shown to be a DNA alkylating agent.[\[8\]](#)[\[11\]](#) This alkylation can lead to DNA damage.[\[1\]](#) While it is a weaker alkylating agent than bifunctional nitrogen mustards and does not cause DNA-interstrand crosslinking, exposure can interfere with the progression of cells from the S phase to metaphase.[\[8\]](#)[\[11\]](#)
- **Mutagenicity:** Studies have indicated that it exhibits mutagenic properties in bacterial assays like the Ames test.[\[1\]](#)
- **Enzyme Inhibition:** It acts as a competitive inhibitor of human kidney histamine N-methyltransferase.[\[11\]](#)

Safety Information

N,N-Dimethyl-2-chloropropylamine hydrochloride is a hazardous substance and should be handled with appropriate safety precautions.

- **Hazard Statements:** It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[\[2\]](#)[\[4\]](#)
- **Handling:** Use only outdoors or in a well-ventilated area. Personal protective equipment, including gloves, eye protection, and a dust mask, is recommended.[\[1\]](#)
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container, away from heat and strong oxidizing agents.[\[3\]](#)

Conclusion

N,N-Dimethyl-2-chloropropylamine hydrochloride is a compound of significant interest in medicinal and synthetic chemistry. Its utility as a reactive intermediate enables the synthesis of a diverse array of molecules with important therapeutic and industrial applications. A thorough understanding of its chemical properties, synthesis, and handling is essential for researchers and professionals working in drug development and chemical manufacturing.

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